

Personal protective equipment for handling Methyl 6-bromohexanoate

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Essential Safety and Handling Guide for Methyl 6-bromohexanoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 6-bromohexanoate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **Methyl 6-bromohexanoate**
- CAS Number: 14273-90-6
- Molecular Formula: $C_7H_{13}BrO_2$
- Molecular Weight: 209.08 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

Methyl 6-bromohexanoate is classified as a hazardous chemical. It is crucial to understand its primary hazards before handling.

- GHS Classification:

- Skin irritation (Category 2)[3][4][5]
- Serious eye damage/eye irritation (Category 1/2A)[1][3][4][5]
- Specific target organ toxicity — single exposure (Category 3), causing respiratory irritation[3][4][5]
- Signal Word: Danger/Warning[3][4]
- Hazard Statements:
 - H315: Causes skin irritation[1][3]
 - H318/H319: Causes serious eye damage/irritation[1][3]
 - H335: May cause respiratory irritation[1][3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to ensure personal safety when handling **Methyl 6-bromohexanoate**.

Protection Type	Required PPE	Specifications and Best Practices
Eye and Face Protection	Safety Goggles with Side Shields or Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards.[3] Tightly fitting safety goggles are essential to protect against splashes.
Skin Protection	Chemical-resistant Gloves	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact. Wash and dry hands thoroughly after handling.[5]
Protective Clothing	Wear fire/flammable resistant and impervious clothing. A lab coat or chemical-resistant apron is required.[3]	
Respiratory Protection	Full-face Respirator or NIOSH-approved Respirator	Use if exposure limits are exceeded, or if irritation is experienced.[3][4] Ensure adequate ventilation, preferably by working in a fume hood.

Experimental Protocol: Safe Handling of Methyl 6-bromohexanoate

This step-by-step protocol outlines the essential procedures for safely handling **Methyl 6-bromohexanoate** in a laboratory setting.

1. Pre-Handling Preparations:

- Ensure a safety data sheet (SDS) for **Methyl 6-bromohexanoate** is accessible.
- Verify that an eyewash station and safety shower are in close proximity and operational.[4]

- Work in a well-ventilated area, such as a chemical fume hood.[3][5]
- Assemble all necessary equipment and reagents before starting the experiment.
- Don the required personal protective equipment as detailed in the table above.

2. Handling the Chemical:

- Avoid direct contact with skin and eyes.[3]
- Avoid breathing in vapors, mist, or gas.[3][5]
- Use non-sparking tools to prevent ignition.[3]
- Keep the container tightly closed when not in use.[3][4]

3. Storage:

- Store in a dry, cool, and well-ventilated place.[3][4]
- Keep the container tightly sealed.[2]
- Store away from incompatible materials, such as strong oxidizing agents.[4]
- The designated storage area should be locked.[3][4]

4. Post-Handling Procedures:

- Wash hands and any exposed skin thoroughly after handling.[4]
- Decontaminate the work area.
- Properly dispose of contaminated gloves and other waste materials.

Emergency and Disposal Plans

Immediate and appropriate responses to emergencies and proper disposal are critical for laboratory safety.

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[3][4][5]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical advice if irritation occurs.[3][4][5]
- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, making sure to rinse under the eyelids. Remove contact lenses if present and easy to do so.

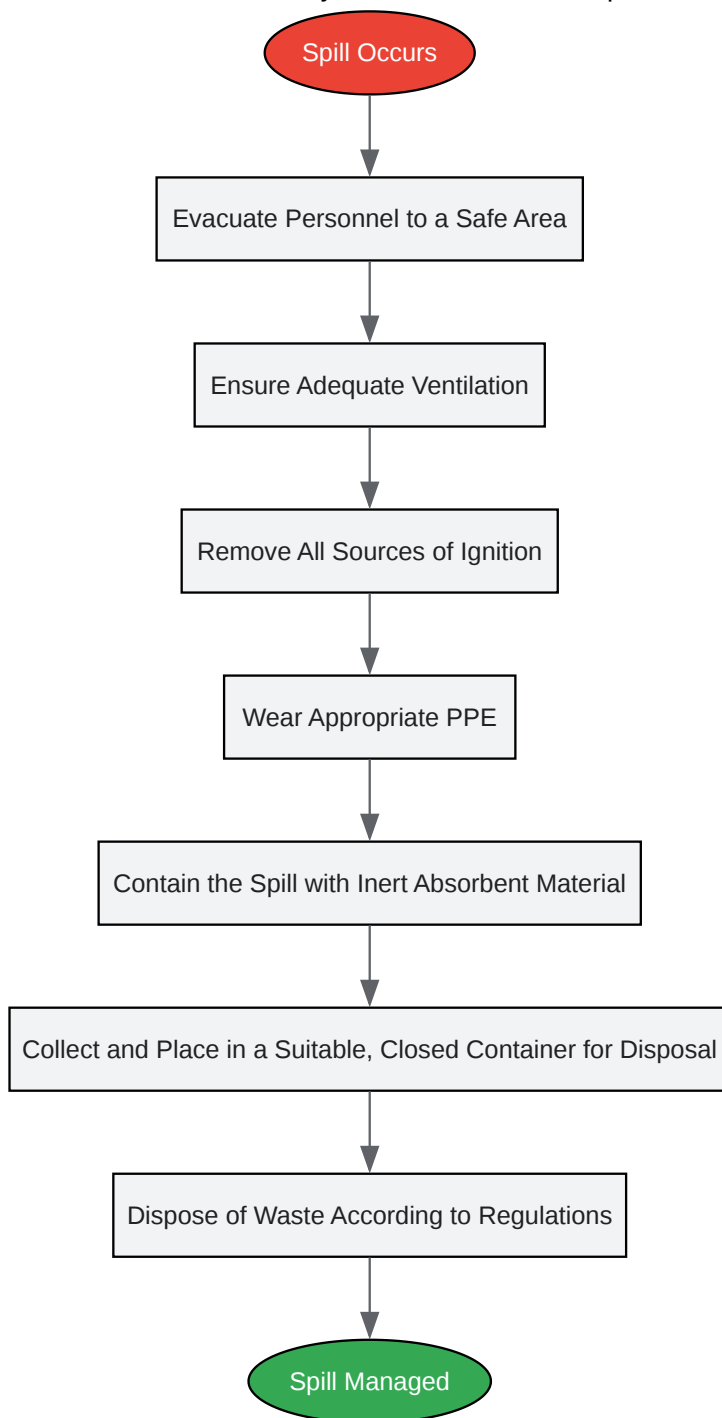
Continue rinsing and get immediate medical attention.[3][4][5]

- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][5]

Accidental Release Measures:

In the event of a spill, follow this workflow:

Workflow for Methyl 6-bromohexanoate Spill

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